

Documented Pharmacological Activities and Data

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Compound Focus: Feruloylputrescine

CAS No.: 91000-11-2

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The table below summarizes the key findings from scientific studies on **feruloylputrescine's** bioactivity.

Pharmacological Property	Experimental Findings	Experimental Model	Citation
Chemopreventive	Induced the phase II detoxifying enzyme Quinone Reductase (QR); specific feruloyl putrescines showed QR induction >1000 units/mg.	<i>In vitro</i> assay using mouse hepatoma cell line (Hepa1c1c7)	[1]
Antimicrobial	Demonstrated high bactericidal activity against <i>Candidatus Liberibacter asiaticus</i> (CLas), on par with the antibiotic oxytetracycline.	<i>In vitro</i> bioassay	[2]
Anti-inflammatory	Inhibited the production of nitric oxide (NO), an inflammatory mediator.	<i>In vitro</i> assay	[1]
Role in Plant Defense	Accumulation in plant tissues is highly correlated with the severity of bacterial infection (Huanglongbing).	Citrus plants (<i>in planta</i> analysis via mass spectrometry)	[2]

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a deeper dive into the key methodologies used in the cited studies.

Protocol for Assessing Chemopreventive Potential

This method measures the induction of Quinone Reductase (QR), a phase II detoxifying enzyme, which is a recognized mechanism for chemoprevention [1].

- **Cell Line:** Mouse hepatoma cells (Hepa1c1c7).
- **Procedure:** Cells are cultured in 96-well plates and incubated with the test compound (e.g., **feruloylputrescine** extracts) for a set period.
- **QR Activity Assay:** After incubation, cells are lysed. The QR activity is measured in a reaction mixture containing the cell lysate, a glucose-6-phosphate dehydrogenase-coupled system, and menadione as a substrate. The reduction of a tetrazolium dye (like MTT) is monitored spectrophotometrically.
- **Cytotoxicity Assessment:** A parallel assay is conducted to measure cytotoxicity, often using protein content or a separate cell viability dye, to ensure that QR induction is not a side effect of cell stress.
- **Data Analysis:** Specific QR activity is calculated in units per milligram of protein. A compound is considered a potent inducer if it doubles the QR activity (a "chemopreventive index" of 2 or more) at non-cytotoxic concentrations.

Protocol for Evaluating Bactericidal Activity

This protocol was developed to test compounds against the unculturable bacterium *Candidatus Liberibacter asiaticus* (CLAs) [2].

- **Bacterial Source:** CLAs bacteria are obtained from infected plant tissues, typically citrus leaves or psyllids.
- **Compound Preparation:** Test compounds (e.g., ferulic acid, **feruloylputrescine**, flavonoids) are dissolved in a suitable solvent.
- **In Vitro Bioassay:** A defined volume of the bacterial extract is mixed with the test compound and incubated. A negative control (solvent only) and a positive control (like the antibiotic oxytetracycline) are included.

- **Viability Measurement:** Bacterial viability is quantified using quantitative PCR (qPCR) to measure the relative amount of CLas DNA before and after treatment. A significant reduction in DNA copy number indicates bactericidal activity.
- **Data Analysis:** The efficacy of the test compound is compared to the controls, and the minimum bactericidal concentration (MBC) can be determined.

Biosynthesis Pathway and Proposed Mechanism

Feruloylputrescine is a phenolamide, a conjugate of ferulic acid (a hydroxycinnamic acid) and putrescine (a polyamine). The diagram below illustrates its biosynthesis and a proposed mechanism for its accumulation during bacterial infection.

The diagram illustrates the biosynthetic pathway of **feruloylputrescine** in plants and a proposed mechanism of action. Research suggests that during bacterial infection, the pathogen may trigger the conversion of antimicrobial ferulic acid into **feruloylputrescine**. This conversion potentially acts as a detoxification mechanism for the bacterium, reducing the plant's natural defense and allowing the disease to progress [2].

Conclusion and Research Outlook

In summary, **feruloylputrescine** is an emerging bioactive compound with demonstrated potential in **chemoprevention and antimicrobial applications**. Its role in plant defense also makes it a compelling molecule for developing plant health therapies.

Key areas for future research include:

- **Expanded Pharmacology:** Investigating its effects on mammalian systems, including **absorption, distribution, metabolism, and excretion (ADME)** and **toxicity**.
- **Mechanism of Action:** Elucidating the precise molecular targets and signaling pathways involved in its chemopreventive and anti-inflammatory effects.
- **Therapeutic Development:** Exploring its potential as a lead compound for new **antibacterial or chemopreventive drugs**, especially in the context of growing antibiotic resistance.

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References

1. Chemopreventive effects of feruloyl putrescines from ... [sciencedirect.com]
2. Spatial chemistry of citrus reveals molecules bactericidal to ... [nature.com]

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